

An In-depth Technical Guide to 4'-Chloro-3'-fluoroacetophenone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4'-Chloro-3'-fluoroacetophenone

Cat. No.: B117306

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This technical guide provides a comprehensive overview of **4'-Chloro-3'-fluoroacetophenone**, a halogenated benzene derivative of significant interest to researchers, scientists, and professionals in drug development and organic synthesis. This document details its molecular structure, physicochemical properties, and a representative synthetic protocol.

Molecular Structure and Identification

4'-Chloro-3'-fluoroacetophenone is an aromatic ketone characterized by the presence of a chloro and a fluoro substituent on the phenyl ring. Its unique electronic and structural properties make it a valuable intermediate in the synthesis of various pharmaceutical and agrochemical compounds.[\[1\]](#)

Below is a two-dimensional representation of the molecular structure.

Caption: 2D structure of **4'-Chloro-3'-fluoroacetophenone**.

Table 1: Chemical Identifiers

Identifier	Value
IUPAC Name	1-(4-chloro-3-fluorophenyl)ethan-1-one[2][3][4] [5]
CAS Number	151945-84-5[6]
Molecular Formula	C ₈ H ₆ ClFO[6]
SMILES	CC(=O)C1=CC(F)=C(Cl)C=C1[5]
InChI Key	ATZHNDSADJDUPJ-UHFFFAOYSA-N[5]

Physicochemical Properties

The physical and chemical properties of **4'-Chloro-3'-fluoroacetophenone** are summarized in the table below. These properties are crucial for its handling, storage, and application in chemical reactions.

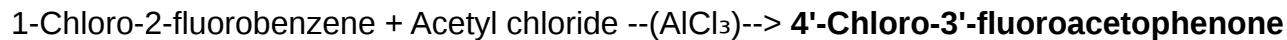
Table 2: Physicochemical Data

Property	Value	Source
Molecular Weight	172.58 g/mol	[6]
Appearance	White to almost white powder or lump	[7]
Melting Point	41.0 to 45.0 °C	[7]
Boiling Point	247.6 ± 20.0 °C (Predicted)	
Density	1.258 ± 0.06 g/cm ³ (Predicted)	
Purity	>98.0% (GC)	[7]
Solubility	Slightly soluble in water. Incompatible with strong oxidizing agents.	[8]

Synthesis Protocol

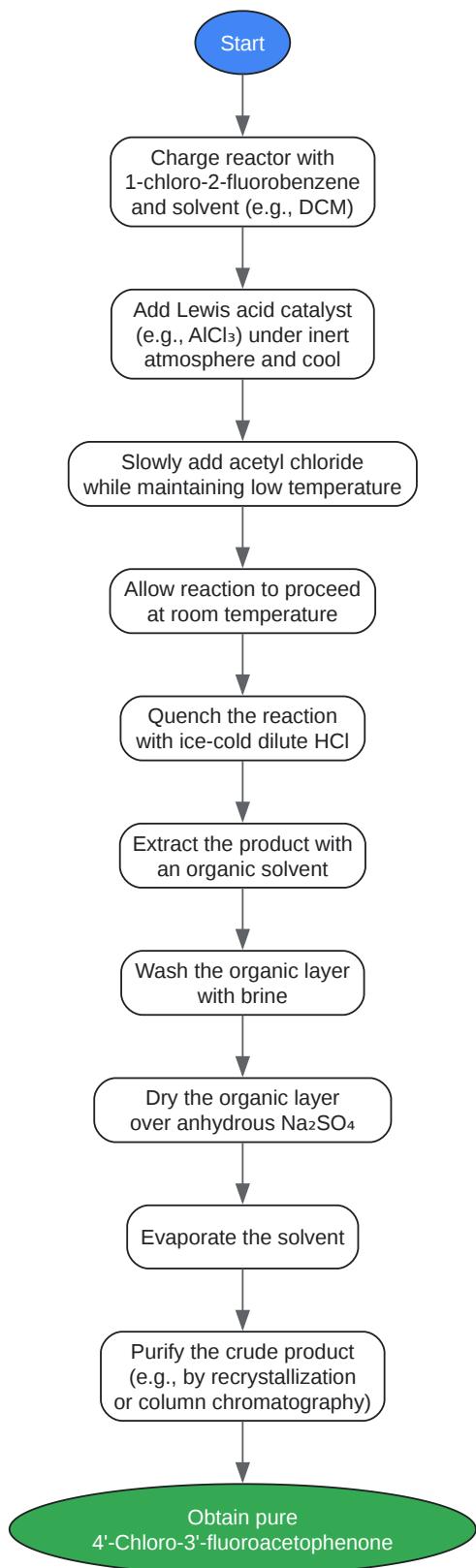
The primary method for the synthesis of **4'-Chloro-3'-fluoroacetophenone** is the Friedel-Crafts acylation of 1-chloro-2-fluorobenzene.^[9]^[10] This electrophilic aromatic substitution reaction involves the introduction of an acetyl group onto the aromatic ring using an acylating agent in the presence of a Lewis acid catalyst.

Reaction:



Experimental Workflow:

The following diagram illustrates a general workflow for the synthesis of **4'-Chloro-3'-fluoroacetophenone** via Friedel-Crafts acylation.

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Caption: General workflow for Friedel-Crafts acylation.

Detailed Methodology:

- **Reaction Setup:** A flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a reflux condenser connected to a gas outlet is charged with 1-chloro-2-fluorobenzene and a suitable inert solvent (e.g., dichloromethane).
- **Catalyst Addition:** The flask is cooled in an ice bath, and a Lewis acid catalyst, such as anhydrous aluminum chloride, is added portion-wise under a nitrogen atmosphere.
- **Acylating Agent Addition:** Acetyl chloride is added dropwise from the dropping funnel to the stirred suspension, maintaining the temperature below 5 °C.
- **Reaction Progression:** After the addition is complete, the reaction mixture is allowed to warm to room temperature and stirred for several hours. The progress of the reaction should be monitored by an appropriate technique, such as Thin Layer Chromatography (TLC).
- **Work-up:** The reaction is quenched by carefully pouring the mixture into a beaker of crushed ice and dilute hydrochloric acid.
- **Extraction and Purification:** The product is extracted into an organic solvent. The combined organic layers are washed with brine, dried over an anhydrous drying agent (e.g., sodium sulfate), and the solvent is removed under reduced pressure. The resulting crude product can be further purified by recrystallization or column chromatography to yield pure **4'-Chloro-3'-fluoroacetophenone**.

Safety and Handling

4'-Chloro-3'-fluoroacetophenone is an irritant. It is known to cause skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).^[11] Appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, should be worn when handling this chemical. All manipulations should be performed in a well-ventilated fume hood. For detailed safety information, refer to the Safety Data Sheet (SDS).

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- To cite this document: BenchChem. [An In-depth Technical Guide to 4'-Chloro-3'-fluoroacetophenone]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b117306#4-chloro-3-fluoroacetophenone-molecular-structure-and-weight>]

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